

N,3-Dimethylbutanamide: An Obscure Compound with Limited Public Data

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Compound of Interest

Compound Name: *n,3-dimethylbutanamide*

Cat. No.: B1633665

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Despite a clear chemical identity, **N,3-dimethylbutanamide** remains a molecule with a virtually nonexistent public footprint in the scientific literature. An extensive search for its discovery, history of synthesis, medicinal chemistry applications, and pharmacological properties has yielded no significant findings. This suggests that the compound is likely a niche chemical intermediate, a theoretical molecule with limited practical application, or a proprietary compound whose research has not been disclosed publicly.

Basic chemical identifiers for **N,3-dimethylbutanamide** are available. It is registered under the CAS number 21458-36-6 and has the molecular formula C₆H₁₃NO.^[1] Its molecular weight is approximately 115.17 g/mol.^{[2][3]} The compound is also known by its synonym, N-Methylisovaleramide.^[2]

However, beyond these fundamental data points, the trail of public information grows cold. There are no readily accessible scientific papers detailing its initial discovery or the historical evolution of its synthesis. Efforts to uncover any exploration of its potential in medicinal chemistry, including structure-activity relationship studies or target identification, have been unsuccessful. Similarly, there is a complete absence of published pharmacological data, leaving its mechanism of action, if any, entirely unknown.

While searches were conducted for related compounds, the information found for molecules such as N,N-dimethylbutanamide or 3,3-dimethylbutanamide is not applicable to **N,3-dimethylbutanamide** due to structural differences that would fundamentally alter its chemical and biological properties.

The lack of available information prevents the creation of an in-depth technical guide as requested. Key components such as experimental protocols, quantitative data for tabulation, and signaling pathways for visualization do not exist in the public domain. It is possible that research on **N,3-dimethylbutanamide** has been conducted by private entities for proprietary purposes and has not been published. Without access to such internal research, a comprehensive technical whitepaper on the discovery and history of **N,3-dimethylbutanamide** cannot be compiled.

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References

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- 2. Butanamide, N,3-dimethyl | C₆H₁₃NO | CID 528604 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N,3-Dimethylbutanamide | CymitQuimica [cymitquimica.com]
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